

Application Notes: Enzyme-Induced Carbonate Precipitation (EICP) for Soil Stabilization

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Compound of Interest

Compound Name: Carbonate

Cat. No.: B1196825

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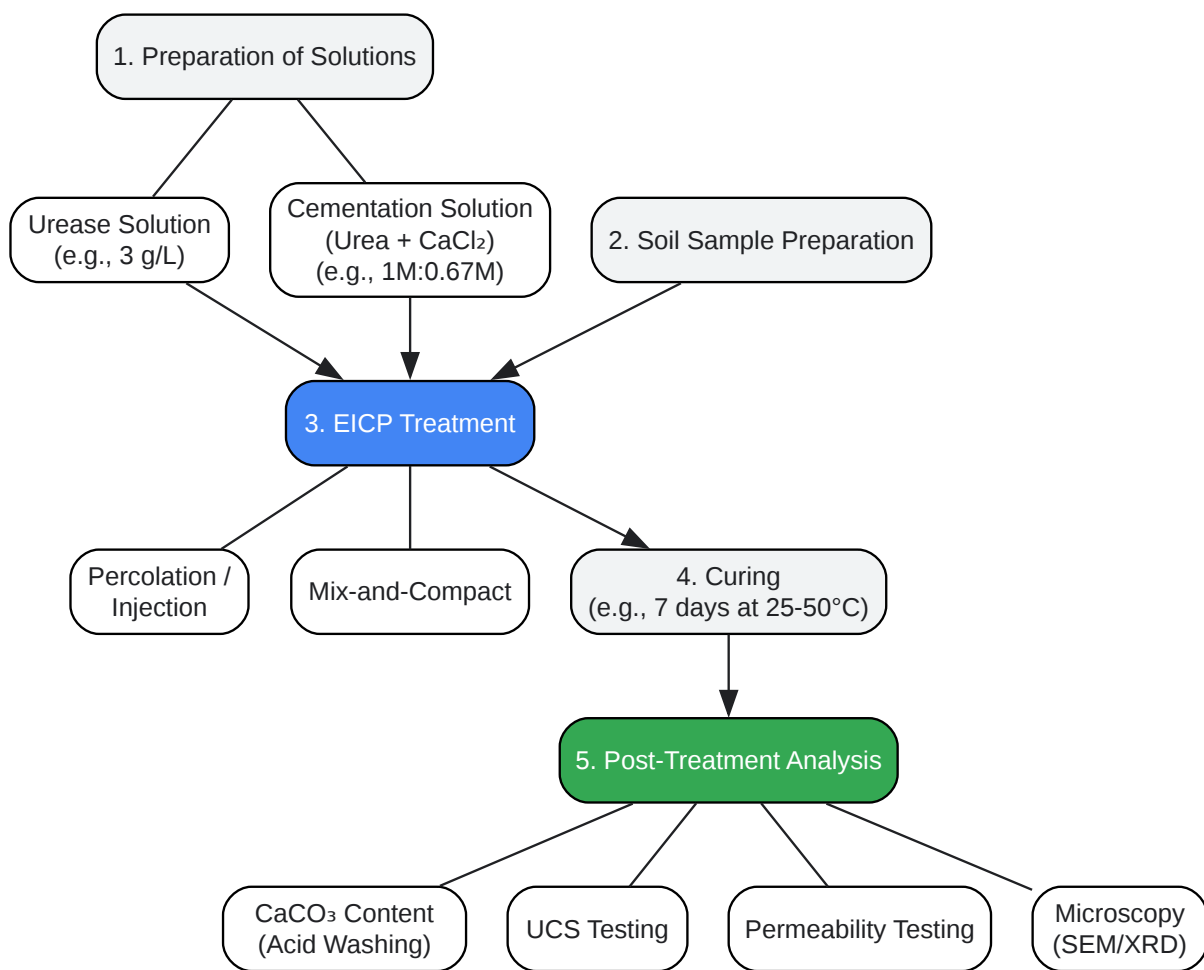
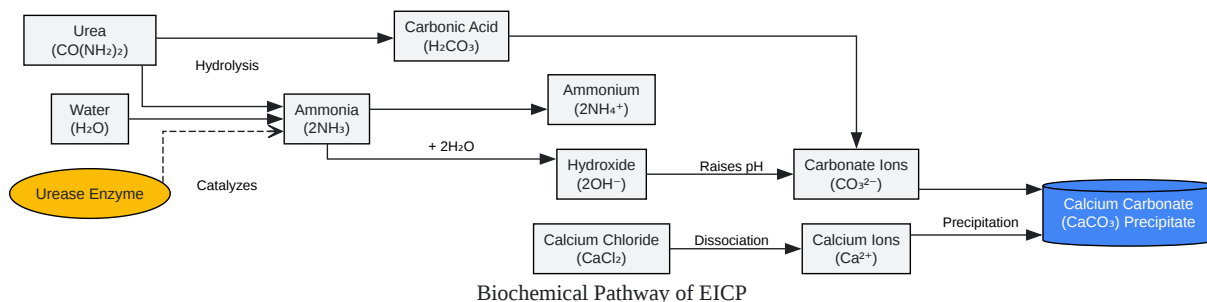
Introduction

Enzyme-Induced **Carbonate** Precipitation (EICP) is an innovative and sustainable bio-inspired ground improvement technique used to enhance the mechanical and hydraulic properties of soils.[1][2][3] The process utilizes a free urease enzyme, often derived from plant sources like jack beans or soybeans, to catalyze the hydrolysis of urea.[2][4][5][6] This reaction produces **carbonate** ions, which, in the presence of a calcium source (typically calcium chloride), precipitate as calcium **carbonate** (CaCO_3).[1][4][7][8] The precipitated CaCO_3 acts as a cementitious agent, binding soil particles together at their contact points, which increases the soil's strength and stiffness while reducing its permeability and porosity.[2][5]

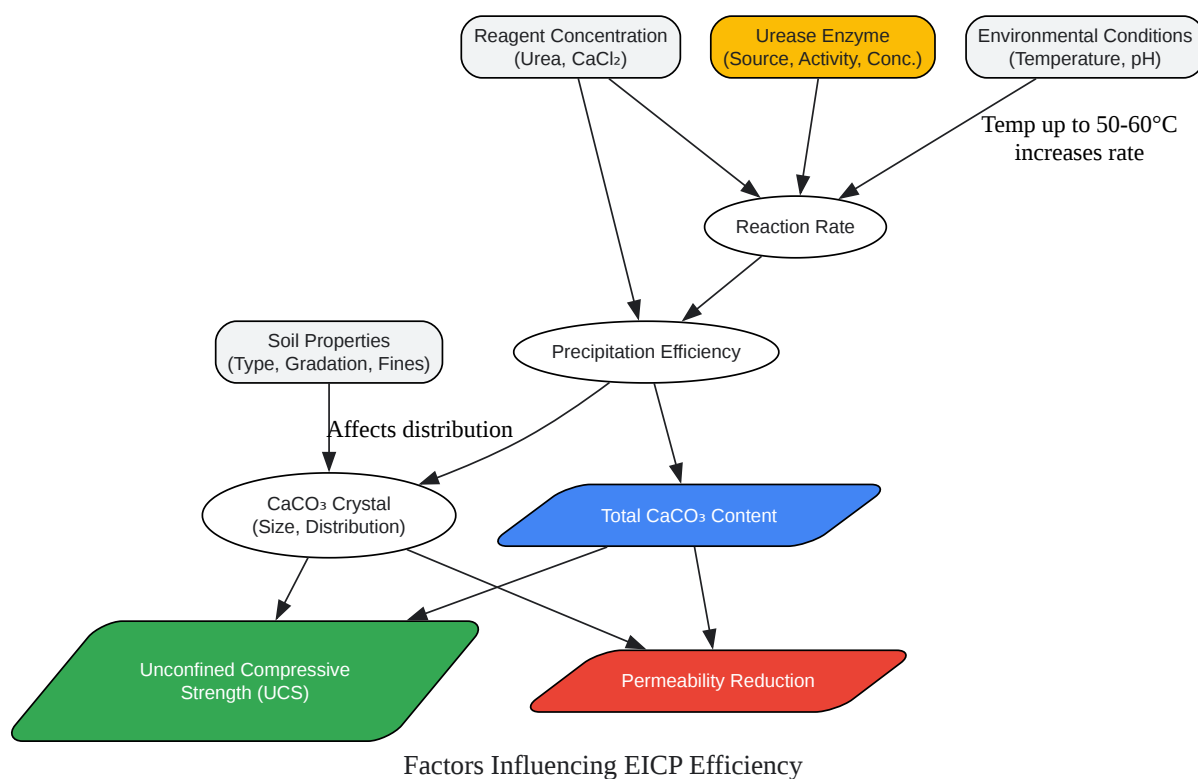
Compared to the more established Microbially Induced **Carbonate** Precipitation (MICP), EICP offers several advantages. The urease enzyme is significantly smaller (approx. 12 nm) than bacterial cells (0.5-3.0 μm), allowing for more effective treatment of fine-grained soils.[2][8] Additionally, EICP bypasses the need for bacterial cultivation and monitoring, simplifying the application process and potentially reducing costs.[1][2]

Biochemical Pathway

The EICP process is governed by a series of chemical reactions initiated by the enzymatic hydrolysis of urea. The urease enzyme catalyzes the breakdown of urea into ammonia and carbonic acid. The subsequent increase in pH facilitates the conversion of carbonic acid to **carbonate** ions, which then react with available calcium ions to form insoluble calcium **carbonate** precipitate.



General Experimental Workflow for EICP Soil Treatment



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References

- 1. Advances in Enzyme Induced Carbonate Precipitation and Application to Soil Improvement: A Review | MDPI [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. Advances in Enzyme Induced Carbonate Precipitation and Application to Soil Improvement: A Review [unige.iris.cineca.it]
- 4. mdpi.com [mdpi.com]
- 5. encyclopedia.pub [encyclopedia.pub]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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